

# Best practices for personal protective equipment when using Iodine-125

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## Compound of Interest

Compound Name: **Iodine-125**

Cat. No.: **B085253**

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## Technical Support Center: Iodine-125 Safety Protocols

This guide provides best practices, troubleshooting, and frequently asked questions for the safe handling of **Iodine-125** (I-125) in a research and drug development setting. Adherence to these protocols is critical to minimize radiation exposure and prevent contamination.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary radiation hazards associated with **Iodine-125**?

**A1:** **Iodine-125** emits low-energy gamma and X-rays, presenting both an external and internal radiation hazard.<sup>[1][2]</sup> The primary concern is internal exposure, as iodine concentrates in the thyroid gland if inhaled or ingested.<sup>[3][4]</sup> Unbound or "free" I-125 is volatile and can become airborne, increasing the risk of inhalation.<sup>[3][5]</sup>

**Q2:** What is the minimum required Personal Protective Equipment (PPE) for handling I-125?

**A2:** The minimum PPE includes a lab coat, safety glasses, and disposable gloves.<sup>[6][7][8]</sup> For handling open sources of I-125, it is best practice to wear two pairs of gloves and change the outer pair frequently.<sup>[1][3][4][9]</sup>

**Q3:** When should I wear a dosimetry badge?

A3: Whole-body and ring dosimeters are required when handling quantities of I-125 greater than 5.0 millicuries (mCi) at any one time.[5] All personnel in a lab where I-125 is being handled should wear a whole-body dosimeter.[9] The ring badge should be worn on the hand most likely to come into contact with the radioactive material.[9]

Q4: How should I properly shield **Iodine-125**?

A4: Lead foil or sheets are the most effective shielding for the gamma rays emitted by I-125.[9] A thin layer of lead (0.02 mm) can reduce the radiation intensity by 50%. [2][9] Store and handle millicurie quantities of I-125 behind lead shielding approximately 3 mm thick.[1][10]

Q5: What type of survey meter is best for detecting I-125 contamination?

A5: A survey meter equipped with a thin-crystal sodium iodide (NaI) probe is highly recommended for detecting the low-energy gamma rays of I-125.[3][9] Standard Geiger-Müller (GM) probes are very inefficient at detecting I-125 and should only be used for identifying gross contamination.[3][5]

## Troubleshooting Guides

Problem: My survey meter shows contamination on my hands after an experiment, even after removing my gloves.

- Solution:
  - Immediately wash your hands thoroughly with lukewarm water and mild soap.[11] Avoid using hot water or abrasive scrubbing, as this can increase skin absorption.[11]
  - Re-survey your hands with a NaI probe.
  - If contamination persists, notify your institution's Radiation Safety Officer (RSO) immediately for further instructions.[9]
  - Document the incident as required by your institution.

Problem: I suspect a small spill of I-125 on my lab bench.

- Solution:

- Alert others in the immediate area of the spill.[11]
- Contain the spill by covering it with absorbent paper.[11]
- Wear appropriate PPE, including double gloves, a lab coat, and safety glasses.
- Clean the area starting from the outer edge of the spill and working inward. Use a decontamination solution or soap and water. For spills of unreacted radioiodine, a solution of sodium thiosulfate can be used to stabilize the iodine.[4][5]
- Survey the area with a NaI probe to ensure all contamination has been removed. The area should be at background radiation levels.
- Dispose of all contaminated materials (absorbent paper, gloves, etc.) in the designated radioactive waste container.
- Report the incident to your RSO.

Problem: The I-125 solution may have become volatile.

- Solution:
  - Volatility of I-125 is increased in acidic solutions ( $\text{pH} < 7$ ) and upon freezing.[1][3][5] Always store NaI-125 solutions at room temperature and maintain a basic pH.[1][3]
  - If you suspect volatilization (e.g., from an acidic solution), handle the material exclusively within a certified fume hood equipped with a charcoal filter.[6][12]
  - Vent stock vials through a charcoal trap before use.[3][5]
  - If a spill of volatile I-125 occurs, hold your breath, vacate the area immediately, close the door, and contact your RSO.[3]

## Quantitative Data Summary

Table 1: **Iodine-125** Physical Characteristics

Property	Value
Half-Life	60.14 days[1][3]
Primary Emissions	35 keV Gamma Ray, 27-32 keV X-rays[2]
Half-Value Layer (Lead)	0.02 mm[2][9]
Annual Limit on Intake (Inhalation)	60 $\mu$ Ci[1]
Annual Limit on Intake (Ingestion)	40 $\mu$ Ci[1]

Table 2: Unshielded Dose Rates from a 1 mCi I-125 Point Source

Distance	Dose Rate (mrem/hour)
1 cm	1560 - 2750[5]
10 cm	15.5 - 27.5[5]
100 cm	0.142 - 0.27[5]

Table 3: Survey Meter Probe Efficiency for I-125

Probe Type	Approximate Efficiency
Sodium Iodide (NaI)	~13-30%[3][4][5]
Geiger-Müller (GM)	~0.07-0.5%[3][4][5]

## Experimental Protocols

### Protocol 1: Standard Procedure for Handling Microcurie Quantities of I-125

- Preparation:
  - Designate a specific work area for I-125 use.[9]
  - Cover the work surface with plastic-backed absorbent paper.[8]

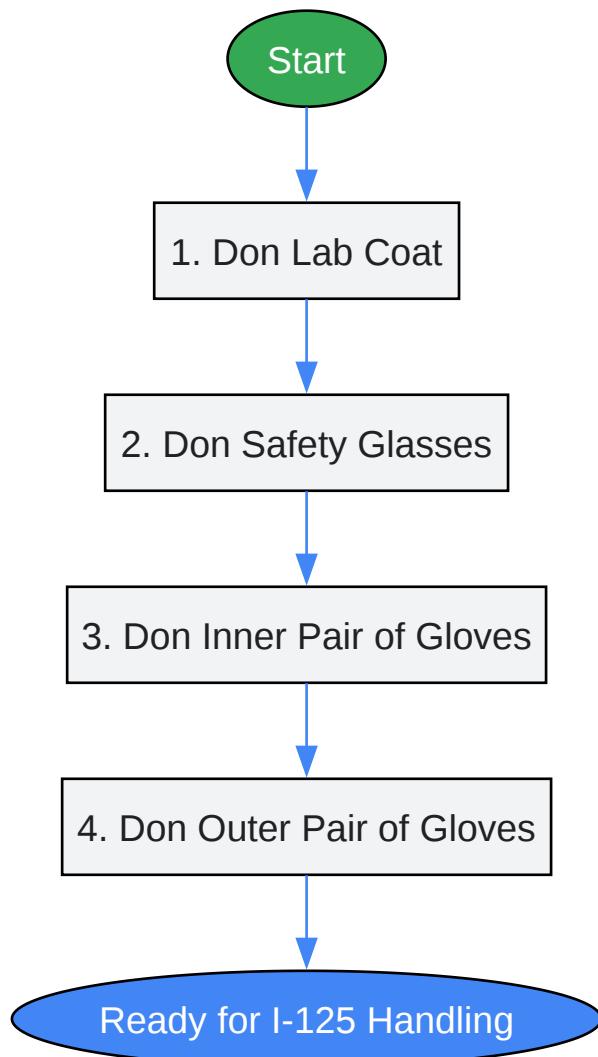
- Assemble all necessary materials, including PPE, shielding, and waste containers.
- Donning PPE:
  - Put on a lab coat and safety glasses.
  - Put on the first pair of disposable gloves.
  - Put on the second pair of disposable gloves.
- Handling I-125:
  - Place the I-125 vial behind appropriate lead shielding.[9]
  - Use forceps or other remote handling tools whenever possible.[3]
  - Perform all operations over a spill tray.[1]
  - Do not pipette by mouth.[9]
- Post-Handling:
  - Secure all I-125 in a shielded container.[1]
  - Dispose of radioactive waste in the designated container.
  - Survey the work area, your hands (with gloves on), and your lab coat for contamination using a NaI probe.[9]
- Doffing PPE:
  - Remove the outer pair of gloves and dispose of them in the radioactive waste.
  - Remove the lab coat and hang it in the designated area.
  - Remove the inner pair of gloves and dispose of them.
  - Wash hands thoroughly.

- Survey hands and clothing for any residual contamination before leaving the lab.[1]

#### Protocol 2: Emergency Procedure for a Major I-125 Spill

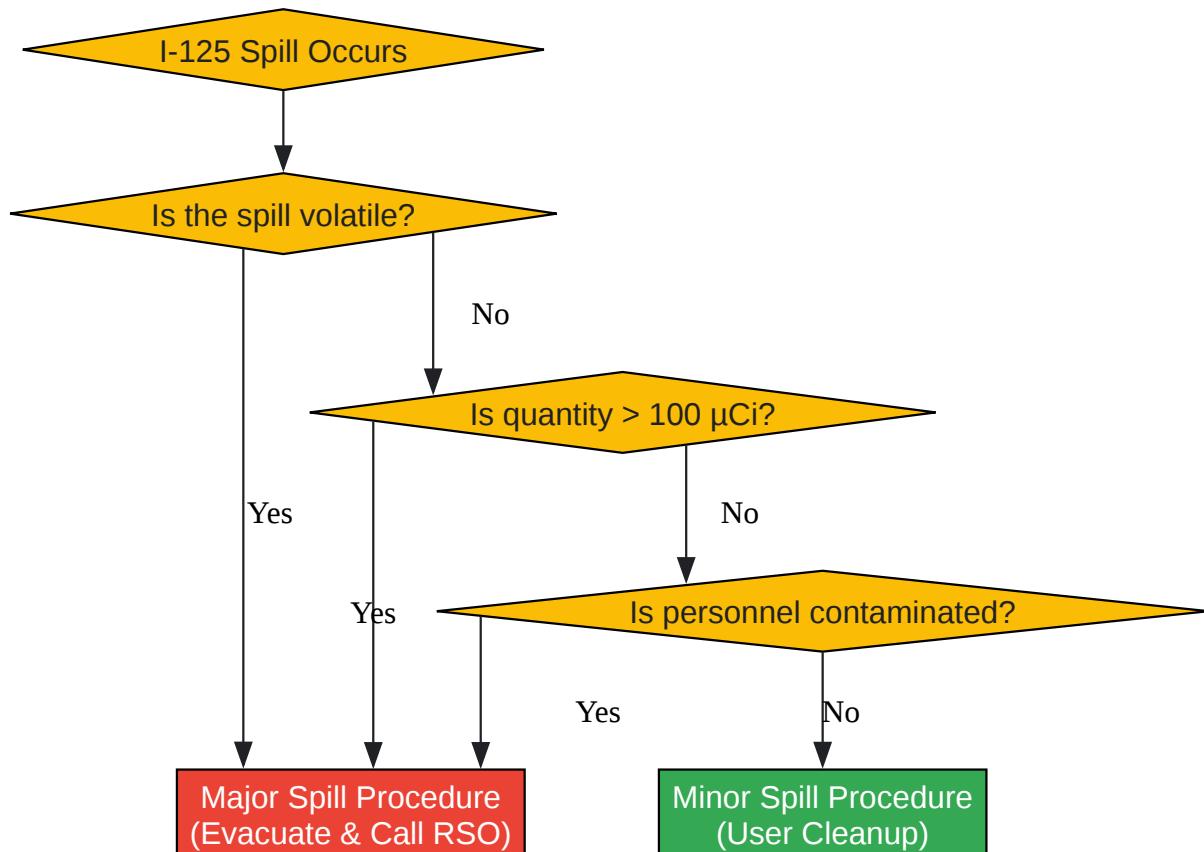
- Clear the Area: Notify all persons not involved in the spill to vacate the room immediately.[13]
- Prevent Spread: Cover the spill with absorbent paper, but do not attempt to clean it up. Limit the movement of all personnel who may be contaminated.[13]
- Shield the Source: If it can be done without further contamination or significant exposure, shield the spill.[13]
- Secure the Room: Close and lock the door to prevent entry.[13]
- Call for Help: Notify your institution's Radiation Safety Officer immediately.[13]
- Personnel Decontamination:
  - Remove contaminated clothing.[11]
  - Flush contaminated skin with lukewarm water and wash with mild soap.[11][13]

## Visualizations



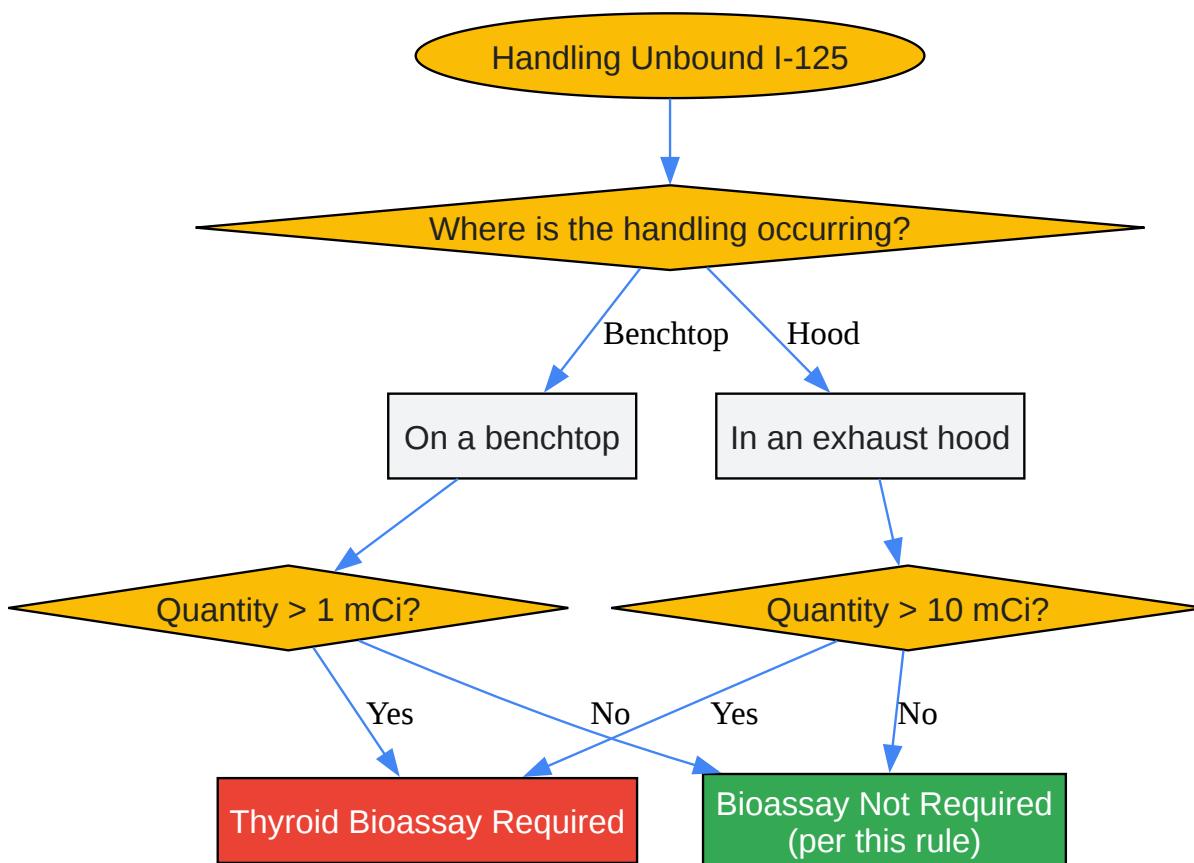
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Caption: Workflow for donning Personal Protective Equipment (PPE).



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Caption: Decision tree for responding to an **Iodine-125** spill.



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Caption: Logic for determining when a thyroid bioassay is required.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)